

# 4-(Aminomethyl)heptane molecular weight and formula

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## Compound of Interest

Compound Name: 4-(Aminomethyl)heptane

Cat. No.: B15310547

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## Technical Guide: 4-(Aminomethyl)heptane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental molecular properties of **4-(Aminomethyl)heptane**. Due to the specificity of this molecule, publicly available experimental data, including detailed protocols and associated signaling pathways, is limited. This document summarizes the core chemical information derived from its structure.

## Core Molecular Data

The fundamental quantitative data for **4-(Aminomethyl)heptane** is presented below. This information is derived from standard chemical principles, as direct experimental values for this specific compound are not readily available in public databases.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>19</sub> N
Molecular Weight	129.24 g/mol
IUPAC Name	1-(Heptan-4-yl)methanamine

## Chemical Structure

The structural arrangement of **4-(Aminomethyl)heptane**, consisting of a heptane backbone with an aminomethyl group attached at the fourth carbon position, is a key determinant of its chemical behavior.

Caption: Chemical structure of **4-(Aminomethyl)heptane**.

## Experimental Protocols and Biological Activity

A comprehensive search of scientific literature and chemical databases did not yield specific experimental protocols for the synthesis or analysis of **4-(Aminomethyl)heptane**. Similarly, there is no published information regarding its biological activity or associated signaling pathways. For researchers interested in this molecule, novel experimental design and execution would be required.

Disclaimer: The information provided in this document is based on theoretical calculations and structural analysis. The absence of published experimental data necessitates independent verification for any research or development applications.

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